

6-Chloro-2-tetralone proper disposal procedures

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Compound of Interest

Compound Name: 6-Chloro-2-tetralone

Cat. No.: B101120

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Proper disposal of **6-Chloro-2-tetralone** is critical for ensuring laboratory safety and environmental protection. As a halogenated organic compound, it is classified as hazardous waste and must be managed according to strict regulatory protocols. Disposal down the drain or in regular solid waste is strictly prohibited.^{[1][2]} The following procedures provide a comprehensive, step-by-step guide for the safe handling and disposal of **6-Chloro-2-tetralone**, intended for researchers, scientists, and drug development professionals.

Principle of Hazardous Waste Management

The management of chemical waste is highly regulated by national and local authorities, such as the Environmental Protection Agency (EPA) in the United States.^{[1][3]} The fundamental concept is "cradle to grave," meaning the generator of the waste is responsible for it from its creation to its final, safe disposal.^[4] All laboratory personnel must be trained on proper waste handling and disposal procedures specific to their institution.^[2]

**Step-by-Step Disposal Protocol for 6-Chloro-2-tetralone

Step 1: Waste Identification and Segregation

- Classification: Identify **6-Chloro-2-tetralone** waste as Halogenated Organic Waste.^{[5][6]}
- Segregation: Do not mix halogenated organic waste with non-halogenated solvents or other waste streams like acids, bases, or oxidizers.^[5] Mixing different waste categories can lead to dangerous chemical reactions and significantly increase disposal costs.^[5]

Step 2: Container Selection and Labeling

- Container Compatibility: Select a waste container that is chemically compatible with **6-Chloro-2-tetralone**. High-density polyethylene (HDPE) or glass containers are typically appropriate. The container must be in good condition with a secure, tightly sealing lid.[7]
- Labeling: Immediately label the waste container with a fully completed Hazardous Waste Label provided by your institution's Environmental Health & Safety (EHS) department.[8] The label must include:
 - The words "Hazardous Waste".[3]
 - The full chemical name: "**6-Chloro-2-tetralone**" (no abbreviations or formulas).
 - The approximate concentration and volume.
 - The date accumulation started.
 - An indication of the material's hazards (e.g., toxic, irritant).[3]

Step 3: Waste Accumulation and Storage

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.[3][7]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak or spill.[8]
- Closure: Keep the waste container tightly closed at all times, except when adding waste.[1][7][8] Evaporation is not an acceptable method of disposal.[2][8]

Step 4: Arranging for Disposal

- Request Pickup: Once the container is full or waste is no longer being generated, submit a chemical waste collection request to your institution's EHS department.[2]

- Follow Institutional Procedures: Adhere to your organization's specific timeline and procedures for waste pickup.

Step 5: Management of Empty Containers

- A container that has held **6-Chloro-2-tetralone** is still considered hazardous waste.[2]
- To render the container non-hazardous, it must be triple-rinsed with a suitable solvent (e.g., acetone, ethanol).[2][6]
- Crucially, the rinseate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.[2][6]
- After triple-rinsing, deface or remove all original labels, and dispose of the container according to institutional guidelines for non-hazardous lab glass or plastic.[2][6]

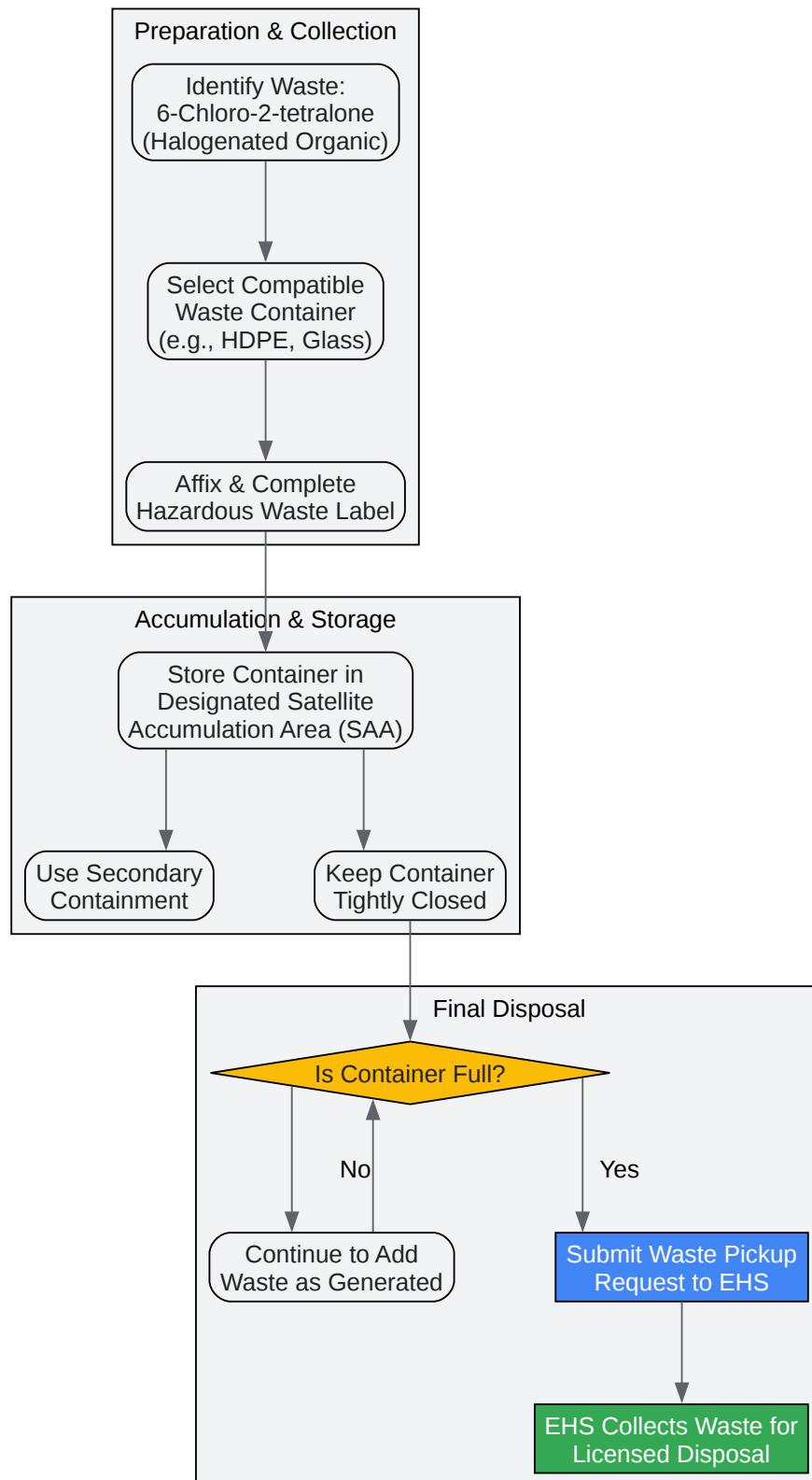
Regulatory and Storage Limits

The following table summarizes key quantitative limits for hazardous waste storage as mandated by regulators. These are general guidelines, and specific state or local rules may vary.

Parameter	Guideline	Citation
Max. Volume in SAA	55 gallons of hazardous waste	[2][3]
Max. Acute Waste in SAA	1 quart of acute hazardous waste	[2]
Time Limit for Full Containers	Must be removed from the SAA within 3 days after being filled.	[7]
Time Limit for Partial Containers	May remain in the SAA for up to one year.	[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **6-Chloro-2-tetralone**.



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Caption: Workflow for the proper disposal of **6-Chloro-2-tetralone** waste.

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